

Physical properties of 1,2-epoxycyclopentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopentene oxide

Cat. No.: B1362415

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of 1,2-Epoxycyclopentane

Introduction

1,2-Epoxycyclopentane, also known as **cyclopentene oxide**, is a cyclic ether and a valuable intermediate in organic synthesis.^{[1][2][3]} Its strained three-membered epoxide ring makes it susceptible to ring-opening reactions, rendering it a versatile building block for the synthesis of various functionalized cyclopentane derivatives, including β -amino alcohols which are of interest in pharmaceutical development.^{[3][4]} This document provides a comprehensive overview of the core physical properties of 1,2-epoxycyclopentane, detailed experimental protocols for their determination, and a visualization of its common synthetic pathway, intended for researchers, scientists, and professionals in drug development.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of 1,2-epoxycyclopentane are summarized below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₈ O	[1][2][5][6][7]
Molecular Weight	84.12 g/mol	[1][2][3][5][7]
CAS Number	285-67-6	[3][5][6][8]
Appearance	Clear colorless to faintly yellow/orange liquid	[1][2][8]
Boiling Point	102 °C (at atmospheric pressure)	[1][8][9]
Density	0.964 g/mL at 25 °C	[1][5][8][9]
Refractive Index	1.434 (at 20 °C, n _D)	[1][3][8][9]
Flash Point	10 °C (50 °F)	[1][5][6][8]
Water Solubility	Immiscible	[1][3][8]
Vapor Pressure	39.6 mmHg at 25 °C	[1]
Storage	Store at 2°C - 8°C in a well-ventilated place	[5][8]

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standard methodologies for measuring the boiling point, density, and refractive index of liquid samples like 1,2-epoxycyclopentane.

Determination of Boiling Point via Thiele Tube Method

The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.[10]

Apparatus:

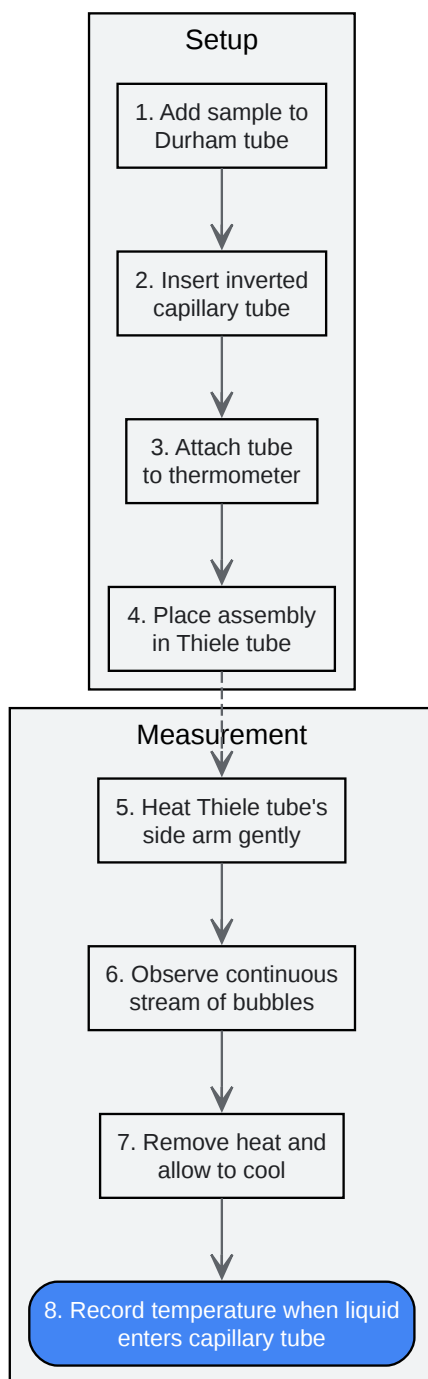
- Thiele tube

- Heat source (e.g., Bunsen burner or heating mantle)
- High-temperature mineral oil
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment

Procedure:

- **Sample Preparation:** Add a small amount (0.5-1 mL) of 1,2-epoxycyclopentane to the Durham tube.
- **Capillary Insertion:** Place the capillary tube into the Durham tube with the open end submerged in the liquid.[\[10\]](#)
- **Assembly:** Attach the Durham tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- **Heating:** Place the assembly into the Thiele tube, which is filled with mineral oil to just above the side-arm. Heat the side-arm of the Thiele tube gently.[\[10\]](#) The design of the tube facilitates uniform heating of the oil via convection currents.
- **Observation:** As the temperature rises, a stream of bubbles will begin to emerge from the capillary tube. Continue heating until a continuous and rapid stream of bubbles is observed.
- **Measurement:** Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[\[10\]](#) This temperature corresponds to the point where the vapor pressure of the sample equals the atmospheric pressure.
- **Recording:** Record the temperature and the ambient barometric pressure.

Experimental Workflow: Boiling Point Determination (Thiele Tube)



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Measurement.

Determination of Density via Mass and Volume Measurement

Density is an intrinsic property defined as mass per unit volume. A straightforward method involves measuring the mass of a known volume of the liquid.[\[11\]](#)

Apparatus:

- Volumetric flask or graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance (accurate to at least 0.001 g)
- Thermometer

Procedure:

- Mass of Empty Container: Carefully measure and record the mass of a clean, dry graduated cylinder or volumetric flask using an electronic balance.[\[12\]](#)
- Volume Measurement: Add a specific volume of 1,2-epoxycyclopentane (e.g., 10 mL) to the graduated cylinder. Read the volume precisely from the bottom of the meniscus.[\[12\]](#)
- Mass of Container and Liquid: Weigh the container with the liquid and record the combined mass.[\[12\]](#)
- Temperature: Measure and record the temperature of the liquid, as density is temperature-dependent.
- Calculation:
 - Calculate the mass of the liquid by subtracting the mass of the empty container from the combined mass.
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[11\]](#)
- Repeatability: Repeat the measurement at least three times to ensure precision and calculate the average density.[\[12\]](#)

Determination of Refractive Index via Refractometer

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is often used to identify and assess the purity of liquid samples.^[13] The Abbe refractometer is a commonly used instrument for this purpose.^[14]

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Dropper or pipette
- Solvent for cleaning (e.g., acetone or ethanol)
- Lens paper

Procedure:

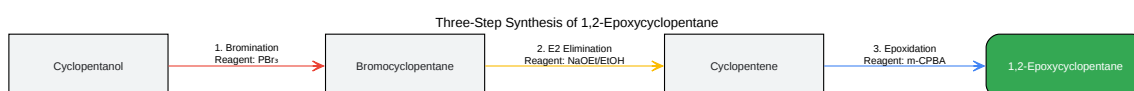
- **Calibration:** Ensure the refractometer is calibrated, typically using distilled water or a standard of known refractive index.
- **Temperature Control:** Connect the refractometer prisms to a water bath set to a constant temperature, commonly 20 °C, as the refractive index is sensitive to temperature changes.
- **Sample Application:** Open the prism assembly. Using a clean dropper, place a few drops of 1,2-epoxycyclopentane onto the surface of the lower prism.
- **Measurement:** Close the prisms firmly. Look through the eyepiece and turn the adjustment knob until the light and dark fields converge into a sharp, single line.
- **Reading:** Adjust the eyepiece so that the crosshairs are in focus. Align the sharp dividing line exactly on the center of the crosshairs.
- **Data Acquisition:** Press the "Read" button or look at the internal scale to obtain the refractive index value. Record this value along with the measurement temperature (e.g., n^{20}_D , where

20 is the temperature and D refers to the sodium D-line wavelength).

- Cleaning: Clean the prism surfaces thoroughly with a soft lens paper and an appropriate solvent immediately after the measurement.

Synthesis Pathway of 1,2-Epoxycyclopentane

1,2-Epoxycyclopentane is commonly synthesized from cyclopentanol via a three-step process involving bromination, elimination, and epoxidation.[15][16][17] This synthetic route is a staple in organic chemistry for converting cyclic alcohols into their corresponding epoxides.



[Click to download full resolution via product page](#)

Caption: Synthesis of 1,2-Epoxycyclopentane from Cyclopentanol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 1,2-Epoxycyclopentane | CymitQuimica [cymitquimica.com]
- 3. Cyclopentene oxide, 97% | Fisher Scientific [fishersci.ca]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]

- 5. 1,2-Epoxy cyclopentane | 285-67-6 | FE03370 | Biosynth [biosynth.com]
- 6. fluorochem.co.uk [fluorochem.co.uk]
- 7. 1,2-Epoxy cyclopentane | C₅H₈O | CID 637977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 1,2-Epoxy cyclopentane [lantu-tech.com]
- 9. epoxy cyclopentane [stenutz.eu]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 14. pubs.aip.org [pubs.aip.org]
- 15. homework.study.com [homework.study.com]
- 16. brainly.com [brainly.com]
- 17. brainly.com [brainly.com]
- To cite this document: BenchChem. [Physical properties of 1,2-epoxy cyclopentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362415#physical-properties-of-1-2-epoxy cyclopentane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com